

Technical Support Center: GLPG1837

Application in Cell Culture

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Compound of Interest

Compound Name: GLPG1837

Cat. No.: B607657

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **GLPG1837** in cell culture experiments, with a primary focus on preventing precipitation.

Frequently Asked Questions (FAQs)

Q1: What is **GLPG1837** and what is its mechanism of action?

GLPG1837 is a potent and reversible potentiator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein.[1] It is an investigational drug that has been studied for the treatment of cystic fibrosis.[2][3][4] Its mechanism of action involves binding to the CFTR protein and increasing the probability of the channel being in an open state, thereby enhancing the transport of chloride ions across the cell membrane.[2]

Q2: What are the solubility properties of **GLPG1837**?

GLPG1837 is highly soluble in dimethyl sulfoxide (DMSO) but is poorly soluble in aqueous solutions, including cell culture media.[1] This low aqueous solubility is the primary reason for the precipitation issues encountered during cell culture experiments.

Q3: In which cell lines and culture media has **GLPG1837** been used?

GLPG1837 has been used in various cell lines, most notably Human Embryonic Kidney 293 (HEK293) cells and the cystic fibrosis bronchial epithelial cell line (CFBE41o-).[1][5] The

commonly used cell culture media for these experiments are Dulbecco's Modified Eagle Medium (DMEM) and Eagle's Minimal Essential Medium (MEM), typically supplemented with 10% Fetal Bovine Serum (FBS) and penicillin-streptomycin.[1][5]

Q4: Why does my **GLPG1837** precipitate when I add it to my cell culture medium?

Precipitation of **GLPG1837** in cell culture medium is a common issue stemming from its low aqueous solubility. The primary cause is often "solvent shock," which occurs when a concentrated DMSO stock solution of **GLPG1837** is rapidly diluted into the aqueous environment of the cell culture medium. This sudden change in solvent polarity causes the compound to crash out of solution.

Troubleshooting Guide: Preventing GLPG1837 Precipitation

This guide provides a systematic approach to troubleshooting and preventing **GLPG1837** precipitation in your cell culture experiments.

Visual Identification of Precipitation

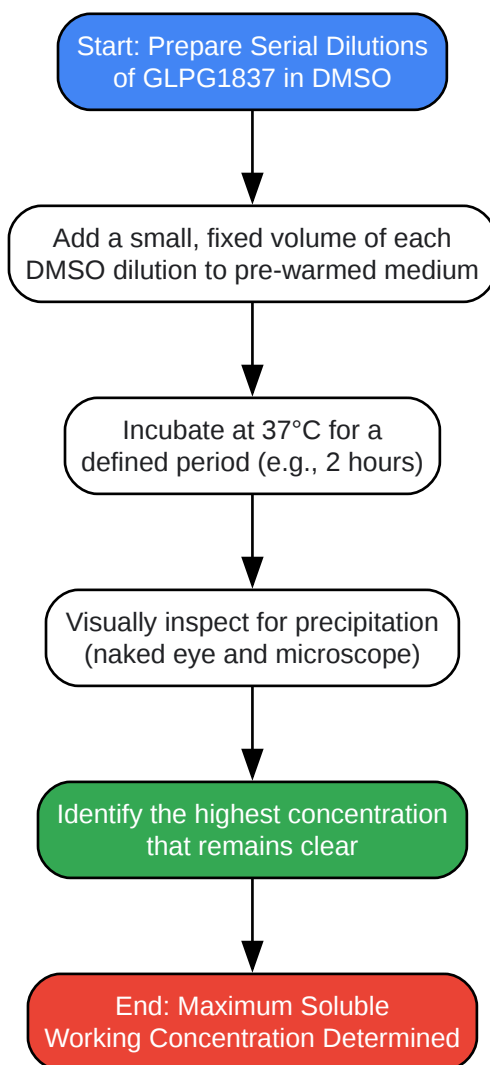
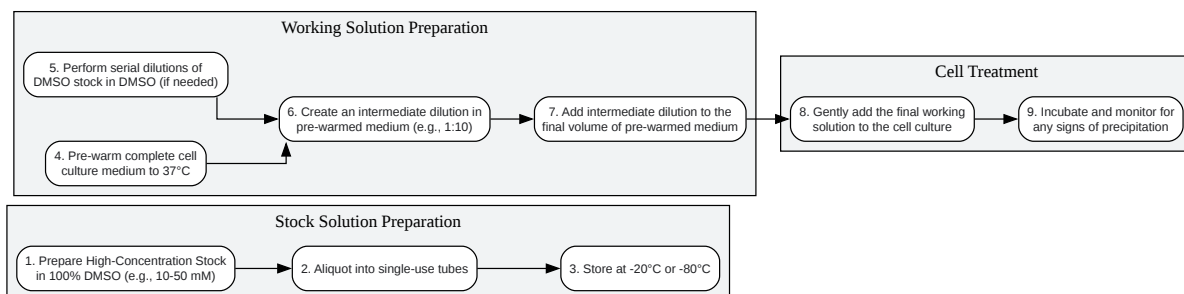
GLPG1837 precipitation may appear as a fine, crystalline-like solid or a cloudy haze in the cell culture medium. It is crucial to visually inspect the medium under a microscope after adding the compound to ensure no precipitation has occurred.

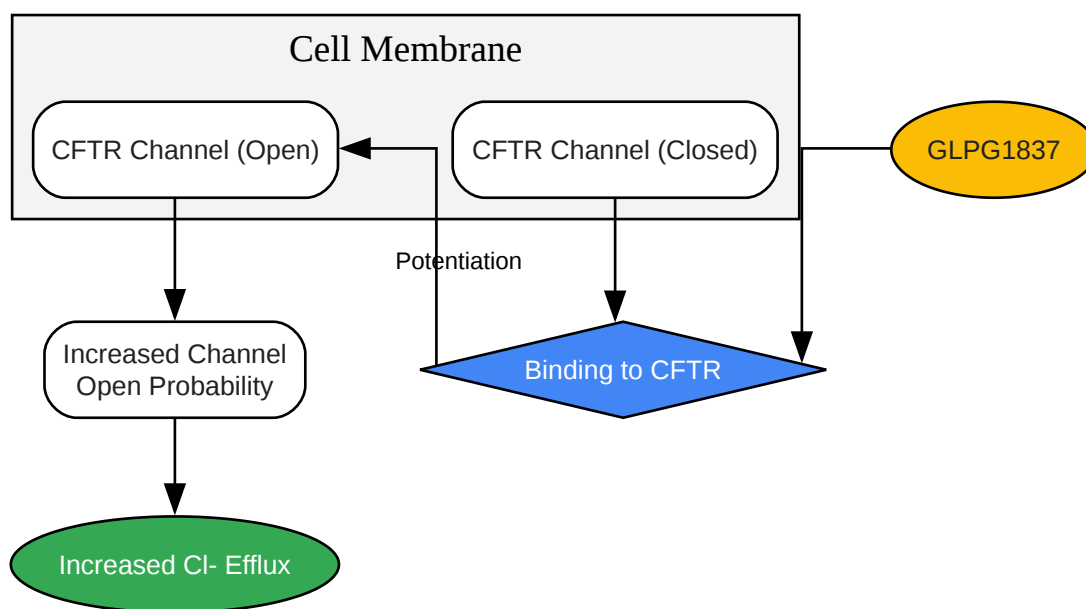
Key Factors Influencing GLPG1837 Solubility

Factor	Impact on Solubility	Recommendations
Solvent	GLPG1837 is highly soluble in DMSO and poorly soluble in aqueous media.	Prepare a high-concentration stock solution in 100% anhydrous DMSO.
Final DMSO Concentration	While DMSO aids solubility, high final concentrations are toxic to cells.	Keep the final DMSO concentration in the culture medium at or below 0.1% (v/v). A concentration up to 0.5% may be tolerated by some cell lines, but must be validated.
Temperature	Temperature fluctuations can affect compound solubility.	Pre-warm the cell culture medium to 37°C before adding the GLPG1837 solution.
Serum Presence	Serum proteins, like albumin, can bind to hydrophobic compounds and increase their apparent solubility.	Whenever possible, perform dilutions in serum-containing medium.
pH of Medium	The pH of the culture medium can influence the ionization state and solubility of a compound.	Ensure the cell culture medium is properly buffered and at the correct physiological pH.

Step-by-Step Protocol to Avoid Precipitation

This protocol outlines the recommended procedure for preparing and adding **GLPG1837** to cell culture to minimize the risk of precipitation.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cysticfibrosisnewstoday.com [cysticfibrosisnewstoday.com]
- 3. GLPG1837, a CFTR potentiator, in p.Gly551Asp (G551D)-CF patients: An open-label, single-arm, phase 2a study (SAPHIRA1) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Galapagos starts SAPHIRA Phase 2 study with GLPG1837 in cystic fibrosis patients | Drug Discovery News [drugdiscoverynews.com]
- 5. pubs.acs.org [pubs.acs.org]
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